

Physical properties of 2,3-Dichloropyridine (melting point, boiling point)

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Compound of Interest

Compound Name: 2,3-Dichloropyridine

Cat. No.: B146566

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Physical Properties of 2,3-Dichloropyridine: A Technical Overview

This guide provides an in-depth analysis of the key physical properties of **2,3-Dichloropyridine**, a significant intermediate in the development of pharmaceuticals and agrochemicals. The following sections detail its melting and boiling points, the methodologies for their determination, and a generalized experimental workflow. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Physical Characteristics

2,3-Dichloropyridine is a chlorinated derivative of pyridine. At room temperature, it typically appears as a white to off-white or light brown crystalline powder or solid.^{[1][2][3][4]} It is characterized by its limited solubility in water but is soluble in organic solvents such as methylene dichloride and toluene.^[5]

Quantitative Physical Data

The reported melting and boiling points for **2,3-Dichloropyridine** exhibit some variation across different sources, which is common for chemical compounds and can depend on the purity of the sample and the experimental conditions. The data is summarized below for comparative analysis.

Physical Property	Reported Value
Melting Point	64-67 °C
	65-67 °C
	66.0 to 70.0 °C
	70 - 71 °C
Boiling Point	192 °C (Predicted)
	192.5 °C at 760 mmHg
	202.5 - 203.5 °C
	206.00 °C
	210 °C (Sublimation)

Experimental Determination Protocols

The determination of melting and boiling points are fundamental techniques for the characterization and purity assessment of a chemical compound. While specific instrumental parameters may vary, the underlying principles are well-established.

Melting Point Determination

A common and effective method for determining the melting point of a solid organic compound involves the use of a capillary tube within a calibrated heating apparatus, such as a Mel-Temp apparatus or an oil bath.

Protocol:

- **Sample Preparation:** A small amount of the finely powdered, dry **2,3-Dichloropyridine** is packed into a capillary tube, which is sealed at one end. The sample should be tightly packed to a height of 1-2 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the apparatus, adjacent to a calibrated thermometer.

- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample, the heating block, and the thermometer.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range (T1). The temperature at which the last crystal of the solid melts is recorded as the end of the melting range (T2).
- **Reporting:** A sharp melting range, typically 0.5-1 °C, is indicative of a pure compound. Impurities tend to lower and broaden the melting point range.

Boiling Point Determination

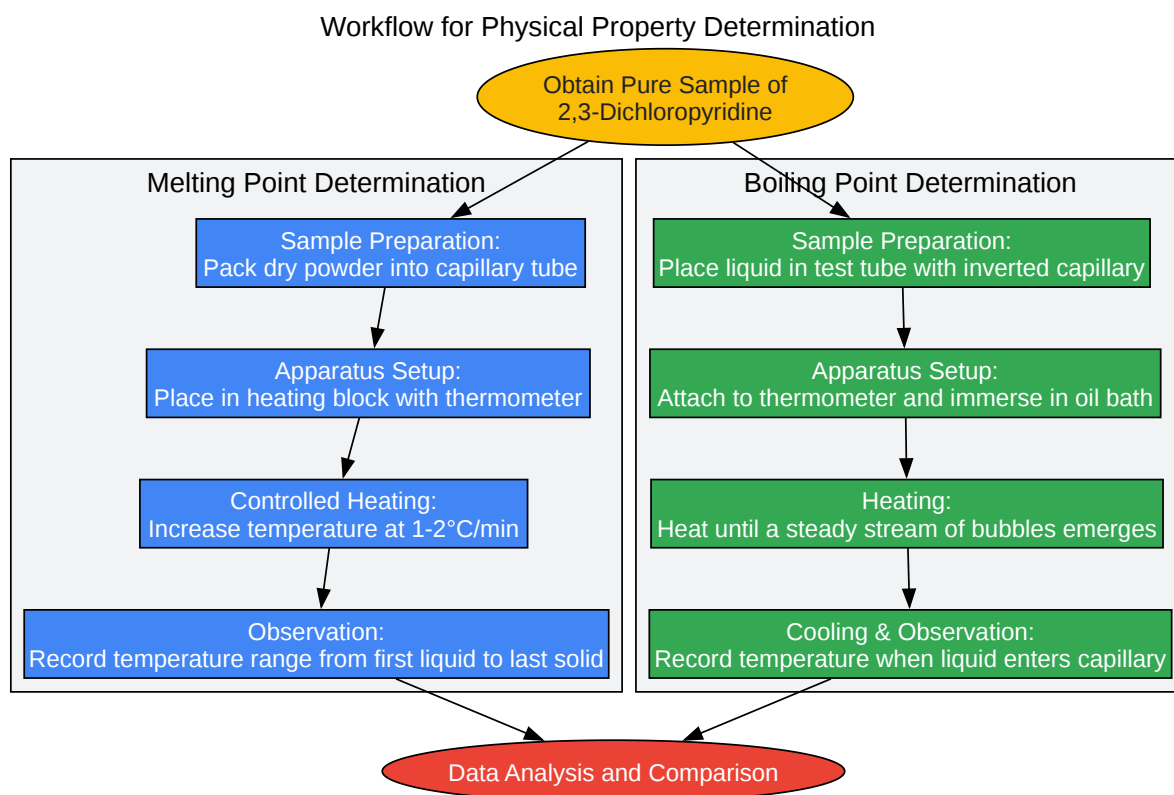
The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small quantities of a substance, a micro boiling point determination method can be employed.

Protocol:

- **Sample Preparation:** A small volume of the substance is placed in a small test tube or a fusion tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and heated in an oil bath.
- **Heating and Observation:** The bath is heated until a rapid and continuous stream of bubbles emerges from the open end of the inverted capillary tube. The heating is then discontinued.
- **Temperature Recording:** The temperature is allowed to fall. The boiling point is the temperature at which the liquid begins to enter the capillary tube.

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the physical properties of a chemical compound like **2,3-Dichloropyridine**.



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Caption: Generalized workflow for determining the melting and boiling points.

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